

An In-depth Technical Guide to the Physical Properties of 2-Methyltetrahydropyran

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Compound of Interest

Compound Name: 2-Methyltetrahydropyran

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Methyltetrahydropyran** (CAS No: 10141-72-7), a cyclic ether utilized as a solvent in organic synthesis. The information is curated for professionals in research, scientific, and drug development fields, with a focus on quantitative data, experimental reproducibility, and clear visualization of related chemical processes.

Core Physical and Chemical Properties

2-Methyltetrahydropyran is a colorless liquid with a faint, ether-like, sweet odor.^[1] Its fundamental properties are summarized below, providing a baseline for its application in experimental settings.

Physical Property	Value	Conditions / Notes	Source
Molecular Formula	C ₆ H ₁₂ O	[1][2]	
Molecular Weight	100.16 g/mol	[2]	
Density	0.852 g/cm ³	[2]	
0.868 g/cm ³	@ 11 °C		
Boiling Point	101-103 °C	@ 758 Torr	[1]
107.3 °C	@ 760 mmHg	[2]	
Melting Point	Not Available		
Refractive Index	1.414	[2]	
Vapor Pressure	31.8 mmHg	@ 25 °C	[2]
LogP	1.575	Octanol/Water Partition Coefficient	[2][3]
Appearance	Colorless Liquid		

Experimental Protocols for Property Determination

The following sections detail standardized methodologies for the experimental determination of the key physical properties of liquid organic compounds like **2-Methyltetrahydropyran**.

Determination of Boiling Point via Simple Distillation

The boiling point is a critical indicator of a liquid's purity and is determined as the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[4]

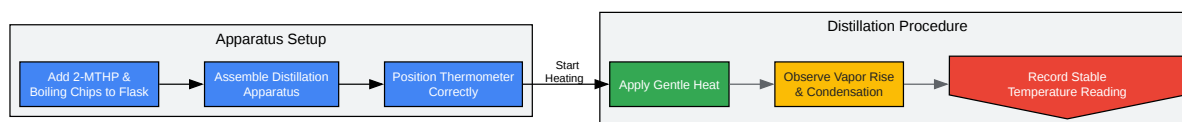
Apparatus:

- Round-bottom flask
- Heating mantle
- Distillation head (still head)

- Thermometer with adapter
- Condenser
- Receiving flask
- Boiling chips
- Clamps and stands

Procedure:

- Assembly: Construct a simple distillation apparatus as shown in the workflow diagram below. Ensure all joints are securely clamped.[4]
- Sample Preparation: Add a measured volume of **2-Methyltetrahydropyran** and a few boiling chips to the round-bottom flask to ensure smooth boiling.
- Heating: Begin gently heating the flask with the heating mantle.
- Equilibration: Observe the vapor rising and condensing. The thermometer bulb must be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor entering the condenser.[4]
- Measurement: The boiling point is the stable temperature reading on the thermometer observed during a steady distillation rate (i.e., when condensate is consistently forming and dripping into the receiving flask).[4]
- Recording: Record the temperature range from the first drop collected to the last, along with the atmospheric pressure.



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Workflow for Boiling Point Determination by Simple Distillation.

Determination of Density

Density, the mass per unit volume, is a fundamental physical property.[5]

Apparatus:

- Analytical balance (accurate to ± 0.001 g)
- Volumetric flask or pycnometer (e.g., 10 mL)
- Temperature-controlled water bath or thermometer

Procedure:

- Measure Mass of Empty Flask: Accurately weigh a clean, dry volumetric flask or pycnometer.
- Fill with Sample: Fill the flask with **2-Methyltetrahydropyran** precisely to the calibration mark. Ensure the exterior of the flask is dry.
- Equilibrate Temperature: Place the filled flask in a water bath to bring the sample to a specific temperature (e.g., 20 °C), as density is temperature-dependent.
- Measure Mass of Filled Flask: Reweigh the flask containing the sample.
- Calculation:
 - Mass of sample = (Mass of filled flask) - (Mass of empty flask)
 - Density = Mass of sample / Volume of flask

Determination of Refractive Index

The refractive index measures how light propagates through a substance and is a highly sensitive property related to purity.

Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Dropper
- Solvent for cleaning (e.g., ethanol or isopropanol) and soft tissue

Procedure:

- Calibration: Calibrate the refractometer using a standard of known refractive index (e.g., distilled water).
- Temperature Control: Ensure the refractometer prisms are at the desired temperature (e.g., 20 °C) using the water circulator.
- Sample Application: Place a few drops of **2-Methyltetrahydropyran** onto the lower prism and close it securely.
- Measurement: Look through the eyepiece and adjust the knob to bring the dividing line between the light and dark fields into sharp focus on the crosshairs.
- Reading: Read the refractive index value from the instrument's scale. Perform multiple readings and average the results.

Determination of Solubility

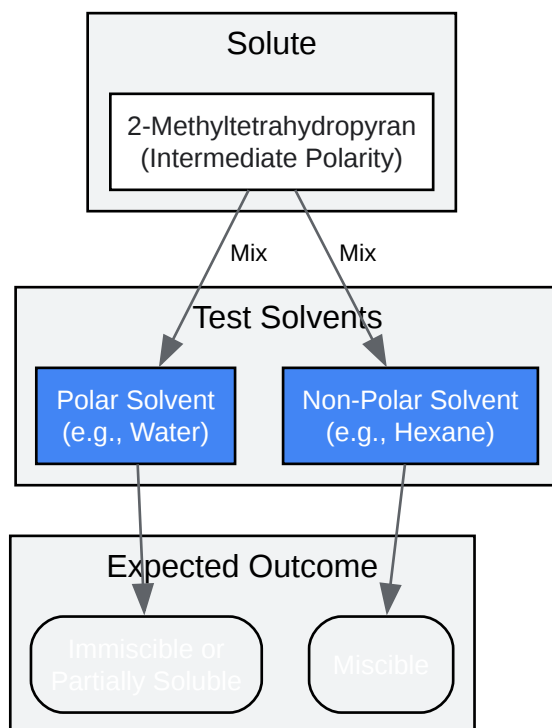
Solubility is assessed by observing the miscibility of a solute in a solvent, governed by the principle of "like dissolves like."^[5] As a cyclic ether, **2-Methyltetrahydropyran** has intermediate polarity.

Apparatus:

- Test tubes
- Graduated pipettes or cylinders
- Vortex mixer (optional)

Procedure:

- **Solvent Selection:** Choose a range of solvents with varying polarities (e.g., water, ethanol, hexane, toluene).
- **Mixing:** In a test tube, combine a measured volume of **2-Methyltetrahydropyran** (e.g., 1 mL) with an equal volume of the test solvent.
- **Observation:** Agitate the mixture thoroughly. Observe whether a single, clear, homogeneous phase forms (miscible) or if two distinct layers remain (immiscible). The formation of a cloudy emulsion indicates partial solubility.
- **Categorization:** Classify the solubility as miscible, partially soluble, or insoluble for each solvent tested.



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Logical Diagram of the "Like Dissolves Like" Solubility Principle.

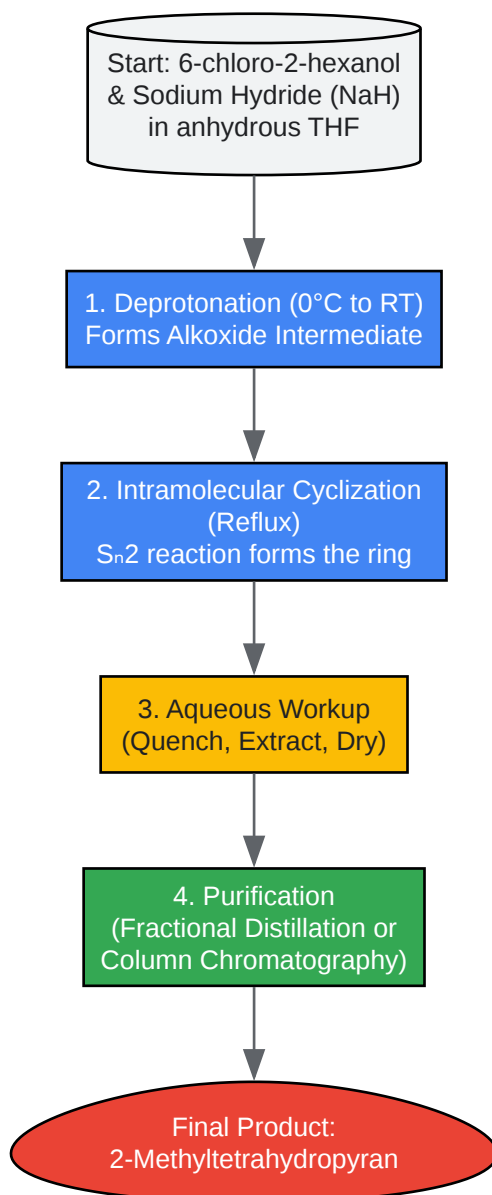
Relevant Synthetic Pathway: Intramolecular Williamson Ether Synthesis

2-Methyltetrahydropyran can be synthesized via the intramolecular cyclization of a haloalcohol, such as 6-chloro-2-hexanol. This reaction is a classic example of the Williamson ether synthesis.^[6]

The process involves two primary steps:

- **Deprotonation:** A strong base, typically sodium hydride (NaH), is used to deprotonate the hydroxyl group of the haloalcohol, forming a reactive alkoxide intermediate.^[6]
- **Intramolecular S_N2 Attack:** The newly formed alkoxide then acts as a nucleophile, attacking the carbon atom bearing the halide in an intramolecular S_N2 reaction. This displaces the halide and closes the ring, forming the tetrahydropyran structure.^[6]

The general workflow, from starting material to purified product, is outlined below.



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Workflow for the Synthesis of 2-Methyltetrahydropyran.

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